

# Application Notes: Octacosane for Thermal Energy Storage

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Octacosane

CAS No.: 630-02-4

Cat. No.: S598060

Get Quote

**1. Material Properties and Suitability** **Octacosane** (n-C<sub>28</sub>H<sub>58</sub>) is a linear alkane paraffin with a melting point typically around 57-61°C and a high latent heat of fusion, making it a strong candidate for medium-temperature thermal energy storage (TES) applications [1] [2]. Its solid-liquid phase transition allows it to store and release significant amounts of energy in a relatively narrow temperature range, which is ideal for systems requiring thermal stabilization or cyclical energy capture and release [2].

**2. Primary Applications and Limitations** The primary application of **octacosane** and its composites is in **building technology** for balancing heating and cooling loads [1]. It has also been explored in **binary-core microcapsules** to create multi-temperature TES systems, allowing for a broader range of operational temperatures from a single composite material [1].

A key challenge is its **relatively low thermal conductivity**, which can limit heat transfer rates. A prominent solution is **microencapsulation**, which packages the phase change material (PCM) within a shell to prevent leakage, increase surface area for heat transfer, and improve compatibility with other materials [1] [2].

## Summary of Key Properties

This table summarizes the fundamental thermal properties of **octacosane** as reported in the literature.

Property	Value / Description	Reference
Chemical Formula	C28H58	[1]
Melting Point	57.04 °C (can be modified in composites)	[1]
Latent Heat of Fusion	Information not explicitly found in search results	
PCM Type	Organic Paraffin (Solid-Liquid)	[2]
Key Advantage	High latent heat, suitable for medium-temperature storage	[1] [2]
Key Challenge	Low thermal conductivity; requires encapsulation	[1]

## Experimental Protocol: Preparation of Binary-Core MEPCMs with Octacosane

This protocol details the method for creating microencapsulated phase change materials (MEPCMs) using **octacosane** and another alkane, based on a published study [1].

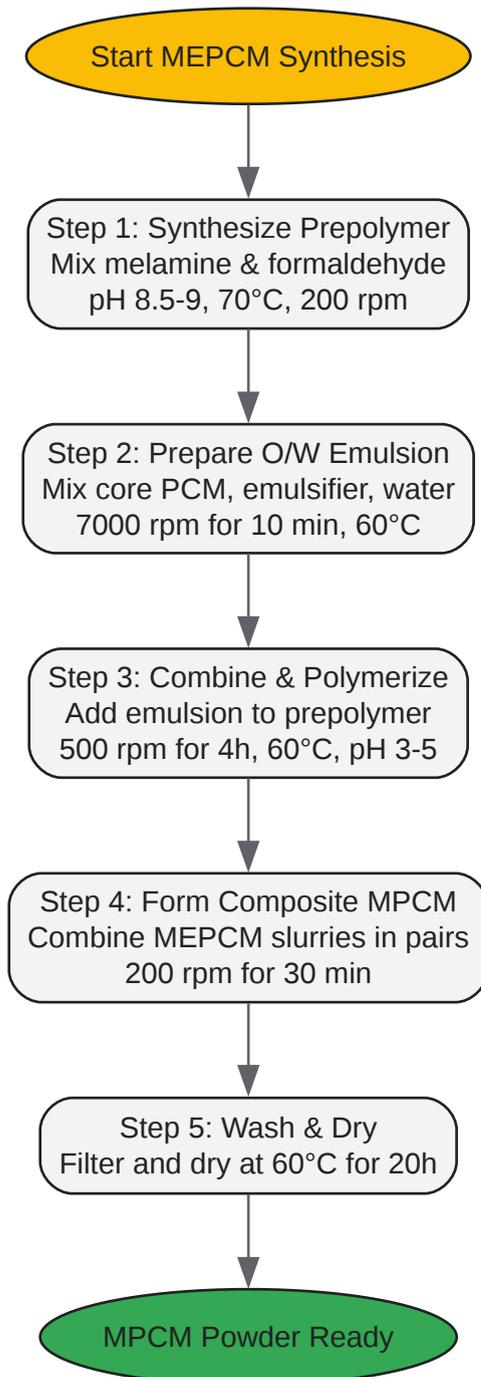
### 1. Objectives

- To microencapsulate a binary core of n-octadecane and n-**octacosane** within a melamine-formaldehyde (MF) shell.
- To produce a MEPCM with two distinct phase change temperatures for multi-temperature thermal energy storage.

### 2. Materials

- Core Materials:** n-Heptadecane (purity 99%), n-Octadecane (purity 90%), n-Eicosane (purity 99%), n-**Octacosane** [1].
- Shell Monomers:** Melamine (99% purity), Formaldehyde solution (37 wt%) [1].
- Emulsifier:** Nano-silicon dioxide hydrosol (ZS-30) [1].
- Reagents for pH Control:** Citric acid (99.5%), Sodium hydroxide (96%) [1].
- Nucleating Agent:** Ammonium chloride (99.5%) [1].
- Solvent:** Deionized water.

**3. Procedure** The following workflow outlines the key steps for synthesizing the microcapsules via in-situ polymerization:



[Click to download full resolution via product page](#)

#### 4. Characterization and Analysis

- **Thermal Analysis:** Use Differential Scanning Calorimetry (DSC) at a heating rate of 2°C/min to determine melting points and latent heat [1].
- **Morphological Analysis:** Use Scanning Electron Microscopy (SEM) to examine microcapsule size, shell integrity, and surface morphology. A 5 nm gold coating is required for non-conductive MF shells [1].
- **Chemical Analysis:** Use Energy-Dispersive X-ray Spectroscopy (EDS) to confirm elemental composition of the shell and core [1].

## Key Experimental Insights

When using this protocol, please note these critical findings from the research:

- In binary-core systems, the melting point of **octacosane** can be reduced from **57.04°C to around 45°C** due to interactions with the thermal enhancement material and the other PCM [1].
- The phase change temperatures and latent heat values of the final composite MPCM are directly determined by the **weight ratios** of the individual MEPCM components [1].
- The produced MPCMs exhibit good thermal stability, with degradation temperatures reported between **197.8°C and 218.8°C** [1].

## Future Research Directions

- **Optimization of Weight Ratios:** Systematically vary the proportions of individual MEPCMs within the composite to tailor phase change temperatures for specific climatic conditions [1].
- **Thermal Performance Enhancement:** Further research is needed to improve the thermal conductivity and overall energy storage density of the composite MPCMs [1].
- **Long-Term Stability Testing:** Investigate the cyclability and material compatibility over hundreds of melt-freeze cycles to ensure durability in real-world applications.

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Development of Composite Microencapsulated Phase ... [mdpi.com]

2. A review of the thermal storage of phase change material,... [degruyterbrill.com]

To cite this document: Smolecule. [Application Notes: Octacosane for Thermal Energy Storage].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b598060#octacosane-thermal-energy-storage-systems>]

---

## Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

## Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)